

Osmium Dioxide (OsO₂) as a Coating Material: Application Notes and Protocols

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Compound of Interest

Compound Name: Osmium(4+);oxygen(2-)

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Introduction

Osmium dioxide (OsO₂) is a transition metal oxide that is gaining interest as a specialized coating material. It crystallizes in the rutile structure and is notable for its unique combination of metallic conductivity, high density, and chemical stability.^{[1][2]} Unlike its volatile and highly toxic counterpart, osmium tetroxide (OsO₄), osmium dioxide is non-toxic and thermally stable up to approximately 500°C, after which it decomposes.^{[1][2]} These properties make OsO₂ thin films a promising candidate for a variety of advanced applications, including catalysis, electrochemistry, and microelectronics.

This document provides an overview of the applications of osmium dioxide coatings, detailed experimental protocols for their deposition, and a summary of their key physical and chemical properties.

Key Properties of Osmium Dioxide

Osmium dioxide coatings exhibit a range of properties that make them suitable for specialized applications. A summary of these properties is presented in the table below.

Property	Value	Citation(s)
Physical Properties		
Chemical Formula	OsO ₂	[1]
Molar Mass	222.229 g/mol	[2]
Appearance	Brown to black powder; golden for single crystals	[1][2]
Density	11.4 g/cm ³	[1][2]
Melting Point	~500 °C (decomposes)	[1][2]
Crystal Structure	Rutile (tetragonal)	[1]
Electrical Properties		
Electrical Resistivity	~15 μΩ·cm (for single crystals)	[2]
Chemical Properties		
Solubility in Water	Insoluble	[2]
Solubility in Acids	Dissolves in strong acids like HCl	[2]
Toxicity	Non-toxic	[2]

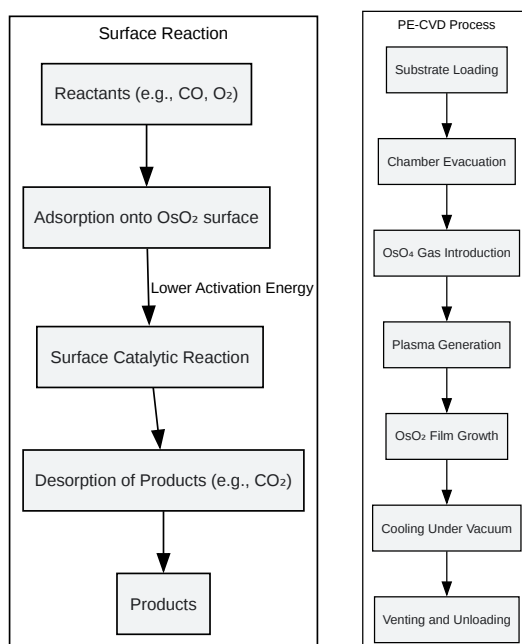
Applications of Osmium Dioxide Coatings

The unique combination of conductivity and stability in OsO₂ makes it a valuable material for several advanced applications.

Heterogeneous Catalysis

Osmium dioxide thin films are explored as catalysts in various chemical reactions. Their high surface area in nanostructured forms enhances their catalytic activity.[1] One notable application is in oxidation reactions, such as the conversion of sulfur dioxide to sulfur trioxide and the oxidation of carbon monoxide.[1]

Catalytic Oxidation Workflow



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References

- 1. webqc.org [webqc.org]
- 2. Osmium dioxide - Wikipedia [en.wikipedia.org]
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